

In-Depth Technical Guide for Fsy-oso2F: Safety and Handling

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Fsy-oso2F*

Cat. No.: *B15552498*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Fsy-oso2F**, also known by its IUPAC name (S)-2-Amino-3-[4-[(fluorosulfonyl)oxy]phenyl]propanoic acid (CAS No. 1839622-49-9). **Fsy-oso2F** is an aryl fluorosulfate derivative of the amino acid tyrosine. It serves as a precursor for the synthesis of the ¹⁸F-labeled positron emission tomography (PET) tracer, [¹⁸F]**FSY-OSO2F**, which is utilized in oncology research to visualize tumors.^{[1][2]} This document outlines the known hazards, handling procedures, and experimental protocols associated with this compound and the related Sulfur [¹⁸F]Fluoride Exchange (SuFEx) click chemistry.

Compound Identification and Properties

Fsy-oso2F belongs to the class of aryl fluorosulfates, which are noted for their stability and context-dependent reactivity, making them valuable tools in chemical biology and drug discovery.^[3] The fluorosulfate group is relatively stable under neutral or acidic conditions but can be activated for "click" chemistry reactions, such as the Sulfur(VI) Fluoride Exchange (SuFEx).^[4]

Property	Value	Source
IUPAC Name	(S)-2-amino-3-(4-((fluorosulfonyl)oxy)phenyl)propanoic acid	[5]
CAS Number	1839622-49-9	[5]
Molecular Formula	C9H10FNO5S	[5]
Molecular Weight	263.24 g/mol	[5]
Primary Application	Precursor for 18F-labeled PET tracer synthesis	[1][2]

Hazard Assessment and Safety Precautions

A specific Safety Data Sheet (SDS) for **Fsy-oso2F** is not publicly available. The following hazard assessment is based on data from structurally similar amino acid derivatives and general knowledge of aryl fluorosulfates.

Summary of Potential Hazards

Based on analogous compounds, **Fsy-oso2F** should be handled as a substance with the following potential hazards:

Hazard Class	GHS Classification (Inferred)	Precautionary Statement Codes (Inferred)
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

This data is inferred from the SDS for (S)-2-Amino-3-(4-(tert-butoxy)phenyl)propanoic acid.

General Laboratory Safety Practices

Due to the potential hazards, standard prudent laboratory practices should be strictly followed.

- Engineering Controls: All work involving solid **Fsy-oso2F** or its solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.^{[6][7]} The workspace should be equipped with an accessible safety shower and eyewash station.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles and, when handling larger quantities or facing a splash risk, a face shield.^[6]
 - Hand Protection: Wear nitrile or other chemically resistant gloves. Change gloves immediately if contamination is suspected.^[6]
 - Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. An acid-resistant apron is recommended when handling corrosive reagents used in its synthesis or subsequent reactions.^[6]
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound.^[8]

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.^[8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.^[8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.^[8]

Experimental Protocols and Handling

The primary use of **Fsy-oso2F** is as a precursor in the radiosynthesis of **[18F]FSY-OSO2F** via a Sulfur **[18F]**Fluoride Exchange (SuFEx) reaction.^{[1][2]}

Storage and Stability

- **Storage:** Store **Fsy-oso2F** in a tightly closed container in a cool, dry, and well-ventilated place.
- **Stability:** Aryl fluorosulfates are generally stable to thermolysis and hydrolysis under neutral or acidic conditions. They are, however, reactive towards nucleophiles under specific conditions (e.g., presence of a base or catalyst), which is the basis for the SuFEx reaction.^[3]

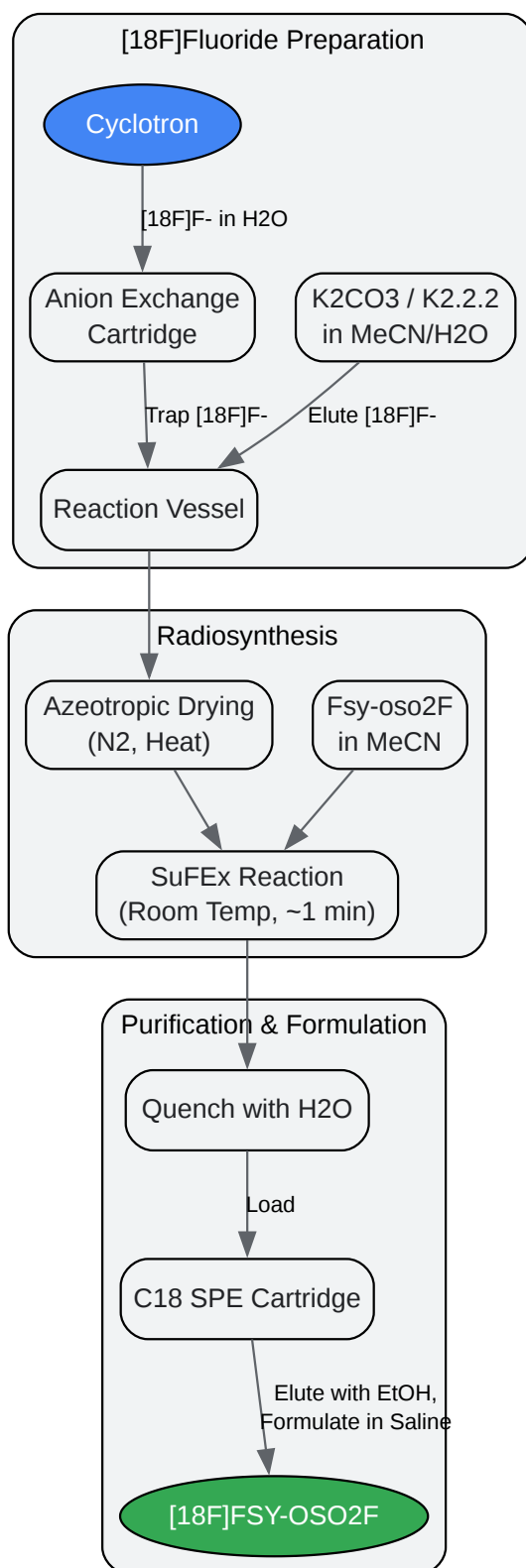
Radiosynthesis of **[18F]FSY-OSO2F**

The following is a generalized protocol for the one-step **18F**-labeling of **Fsy-oso2F**. This procedure involves handling radioactive materials and must be performed in a specialized radiochemistry facility with appropriate shielding and remote handling equipment.

Protocol:

- **[18F]Fluoride Preparation:** The aqueous **[18F]**fluoride solution obtained from the cyclotron is trapped on an anion exchange cartridge.
- **Elution:** The **[18F]**fluoride is eluted from the cartridge into a reaction vessel using a solution of a phase-transfer catalyst (e.g., Kryptofix 2.2.2) and potassium carbonate in an acetonitrile/water mixture.
- **Azeotropic Drying:** The solvent is removed under a stream of nitrogen with heating to ensure the **[18F]**fluoride is anhydrous. This step is critical as water can poison the exchange reaction.^[4]
- **Labeling Reaction:** A solution of the **Fsy-oso2F** precursor in a suitable organic solvent (e.g., acetonitrile) is added to the dried **K[18F]F-K2.2.2** complex.
- **Incubation:** The reaction mixture is allowed to react at room temperature. The SuFEx reaction is typically very fast, often achieving high radiochemical conversion within seconds to a few minutes.^{[4][9]}

- **Purification:** The crude reaction mixture is quenched with water and purified using a solid-phase extraction (SPE) cartridge (e.g., C18). The desired **[18F]FSY-OSO2F** is retained on the cartridge while unreacted **[18F]**fluoride and other impurities are washed away.
- **Elution and Formulation:** The final product is eluted from the SPE cartridge with ethanol and then formulated in a physiologically compatible solution (e.g., saline) for in vivo use.

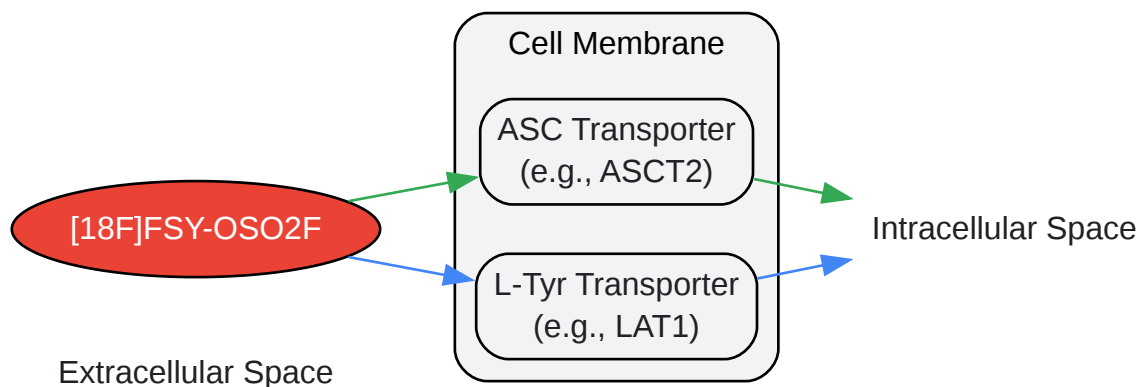


[Click to download full resolution via product page](#)

Caption: Experimental workflow for the radiosynthesis of $[^{18}\text{F}]\text{FSY-OSO}_2\text{F}$.

Cellular Uptake Mechanism

[18F]**FSY-OSO2F** is designed as an amino acid tracer. Its uptake into tumor cells is mediated by amino acid transporters. Studies have shown that its transport is regulated by L-type amino acid transporter (LAT), Alanine, Serine, Cysteine-preferring transporter 2 (ASCT2), and other related transporters.[1]



[Click to download full resolution via product page](#)

Caption: Cellular uptake pathway of [18F]**FSY-OSO2F** via amino acid transporters.

Waste Disposal

All chemical waste, including unused **Fsy-oso2F**, reaction mixtures, and contaminated materials, must be disposed of as hazardous chemical waste according to institutional and local regulations. Radioactive waste from the synthesis of [18F]**FSY-OSO2F** must be handled and disposed of according to radiation safety protocols, which typically involves segregation and decay-in-storage.

This document is intended as a guide and does not replace a formal risk assessment, which should be conducted by qualified personnel before any new procedure is undertaken. Always refer to your institution's safety policies and guidelines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. pubs.acs.org \[pubs.acs.org\]](#)
- [2. Design of Novel 18F-Labeled Amino Acid Tracers Using Sulfur 18F-Fluoride Exchange Click Chemistry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Emerging Utility of Fluorosulfate Chemical Probes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Sulfur \[18F\]Fluoride Exchange Click Chemistry Enabled Ultrafast Late-stage Radiosynthesis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. \(S\)-2-Amino-3-\[4-\[\(fluorosulfonyl\)oxy\]phenyl\]propanoic Acid 95% | CAS: 1839622-49-9 | AChemBlock \[achemblock.com\]](#)
- [6. Article - Laboratory Safety Manual - ... \[policies.unc.edu\]](#)
- [7. osha.gov \[osha.gov\]](#)
- [8. artsci.usu.edu \[artsci.usu.edu\]](#)
- [9. pubs.acs.org \[pubs.acs.org\]](#)
- To cite this document: BenchChem. [In-Depth Technical Guide for Fsy-oso2F: Safety and Handling]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15552498/docs#in-depth-technical-guide-for-fsy-oso2f-safety-and-handling\]](https://www.benchchem.com/product/b15552498/docs#in-depth-technical-guide-for-fsy-oso2f-safety-and-handling)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)